

# avoiding precipitation of caffeine citrate in parenteral solutions

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## Compound of Interest

Compound Name: Caffeine citrate

Cat. No.: B143787

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## Technical Support Center: Caffeine Citrate Parenteral Solutions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with parenteral solutions of **caffeine citrate**.

### Frequently Asked Questions (FAQs)

Q1: What is **caffeine citrate** and why is it used in parenteral solutions?

A1: **Caffeine citrate** is a salt formed from caffeine and citric acid.<sup>[1]</sup> It is a central nervous system and respiratory stimulant commonly used to treat apnea of prematurity in newborn infants.<sup>[2][3][4]</sup> The citrate salt enhances the solubility of caffeine in aqueous solutions, making it suitable for intravenous administration.<sup>[1][4]</sup> A 20 mg dose of **caffeine citrate** is equivalent to 10 mg of caffeine base.<sup>[1][5][6]</sup>

Q2: What are the common signs of **caffeine citrate** precipitation in a parenteral solution?

A2: Precipitation of **caffeine citrate** can manifest as visible particulate matter, haze, or discoloration in the solution.<sup>[5][6][7]</sup> It is crucial to visually inspect the solution for any of these changes before administration.<sup>[5][6]</sup>

Q3: What is the optimal pH for a **caffeine citrate** parenteral solution to maintain stability?

A3: Commercially available **caffeine citrate** injections are typically adjusted to a pH of around 4.7.[5][6][8][9] A 1% aqueous solution of **caffeine citrate** has a pH between 4.2 and 5.2.[1][10] Maintaining the solution within this acidic pH range is important for its stability.

Q4: Can temperature fluctuations cause precipitation of **caffeine citrate**?

A4: **Caffeine citrate** is generally stable at room temperature (20-25°C or 68-77°F).[1][6] While some studies have shown stability at refrigerated temperatures (4°C) and for extended periods, significant temperature deviations could potentially affect solubility and lead to precipitation, although this is not a primary cause of precipitation under normal handling conditions.[11]

Q5: Is **caffeine citrate** sensitive to light?

A5: While **caffeine citrate** in solution is noted to be sensitive to light and moisture, studies have shown that it does not appear to be adversely affected by exposure to fluorescent light.[1][12] However, as a general good practice for parenteral solutions, protection from light is recommended.[1]

## Troubleshooting Guide

Problem: I have observed precipitation after mixing **caffeine citrate** with another drug for co-administration.

Cause: This is the most common reason for **caffeine citrate** precipitation. **Caffeine citrate** is physically incompatible with several other intravenous drugs. The citrate component can interact with other drugs, leading to the formation of an insoluble precipitate.[13]

Solution:

- Consult the Compatibility Table: Immediately refer to the drug compatibility table below to check if the co-administered drug is known to be incompatible with **caffeine citrate**.
- Do Not Administer: If precipitation is observed, the solution is not safe for parenteral administration and should be discarded immediately.[5][7]
- Alternative Administration: If co-administration is necessary, consider the following options:

- Administer the drugs sequentially, flushing the intravenous line with a compatible solution (like Dextrose 5% in Water or 0.9% Sodium Chloride) between administrations.
- Use a separate intravenous line for each medication.
- Consider using caffeine base instead of **caffeine citrate**, as it has been shown to be compatible with a wider range of drugs.[\[2\]](#)[\[13\]](#)[\[14\]](#)

## Data Presentation

Table 1: Physicochemical Compatibility of **Caffeine Citrate** with Secondary Intravenous Drugs

Secondary Drug	Concentration Tested	Result with Caffeine Citrate (10 mg/mL & 20 mg/mL)	Reference
Aciclovir	5 mg/mL	Incompatible (Precipitation)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Amphotericin (liposomal)	2 mg/mL	Incompatible (Precipitation)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Furosemide	0.2 mg/mL and 1 mg/mL	Incompatible (Precipitation)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Glyceryl trinitrate	Not specified	Incompatible	<a href="#">[15]</a>
Hydrocortisone	1 mg/mL	Compatible	<a href="#">[2]</a> <a href="#">[13]</a>
Ibuprofen	High-end clinical concentrations	Incompatible (Precipitation)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Ibuprofen lysine	High-end clinical concentrations	Incompatible (Precipitation)	<a href="#">[2]</a> <a href="#">[13]</a> <a href="#">[14]</a>

Note: This table is not exhaustive. Always consult the latest drug compatibility information before co-administering any medication with **caffeine citrate**.

## Experimental Protocols

## 1. Protocol for Visual Evaluation of Physical Compatibility

This protocol is used to visually assess for physical incompatibilities such as precipitation when mixing **caffeine citrate** with another drug solution.

- Materials:
  - **Caffeine citrate** injection (e.g., 10 mg/mL or 20 mg/mL)
  - Secondary drug solution at the desired concentration
  - Sterile glass test tubes or vials
  - Black and white background for observation
  - Polarised light source (optional)
- Methodology:
  - In a sterile glass test tube, mix equal volumes (e.g., 1:1 ratio) of the **caffeine citrate** solution and the secondary drug solution to simulate Y-site co-administration.[\[2\]](#)[\[13\]](#)[\[14\]](#)
  - Gently agitate the mixture.
  - Immediately inspect the solution visually against a black and a white background for any signs of precipitation, haze, color change, or gas evolution.[\[2\]](#)[\[13\]](#)[\[14\]](#)
  - Continue to observe the mixture for a specified period, typically up to 2 hours, for any delayed incompatibility reactions.[\[13\]](#)[\[14\]](#)
  - For a more detailed examination, observe the solution under a polarised light source, which can help in detecting micro-precipitates.[\[13\]](#)[\[14\]](#)

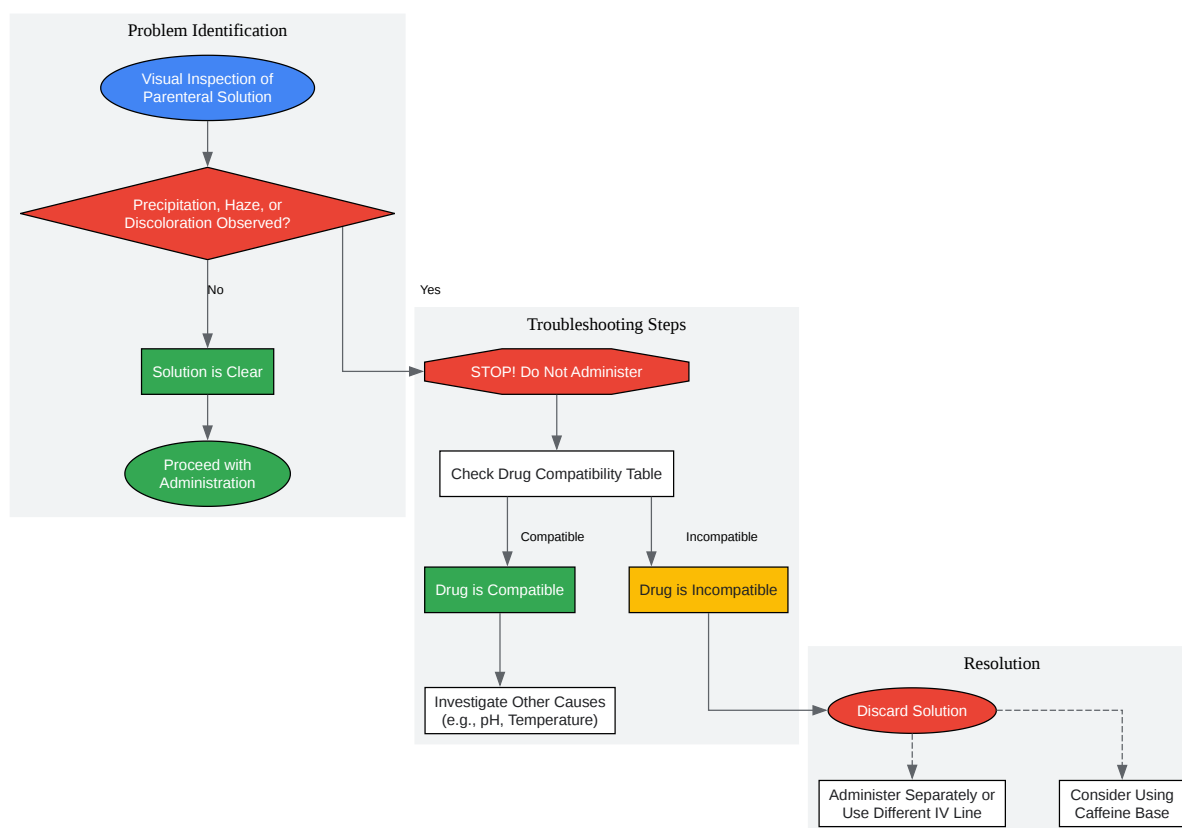
## 2. Protocol for Determination of Caffeine Concentration by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a stability-indicating HPLC method to quantify the concentration of caffeine in parenteral solutions and assess for chemical incompatibility.

- Instrumentation:
  - High-Performance Liquid Chromatograph (HPLC) system equipped with a pump, autosampler, and a UV detector.
  - C18 analytical column.
- Reagents and Standards:
  - Mobile phase: A mixture of 0.01 M sodium acetate, acetonitrile, and tetrahydrofuran (191:5:4), adjusted to a pH of 4.5 with glacial acetic acid.[\[16\]](#)
  - Caffeine reference standard.
  - Internal standard (e.g., Sodium benzoate).[\[11\]](#)
  - Sterile water for injection.
- Methodology:
  - Sample Preparation: Prepare the test sample by mixing **caffeine citrate** with the secondary drug solution in the desired ratio. At specified time points (e.g., 0, 2, 4, 8, and 24 hours), withdraw an aliquot of the mixture.[\[17\]](#) Dilute the sample with the mobile phase to a concentration within the linear range of the assay.[\[11\]](#)
  - Standard Preparation: Prepare a series of standard solutions of caffeine reference standard in the mobile phase at known concentrations.
  - Chromatographic Conditions:
    - Set the UV detector to a wavelength of 254 nm.[\[11\]](#)
    - Set the flow rate of the mobile phase (e.g., 2 mL/min).[\[11\]](#)
    - Inject equal volumes of the sample and standard solutions into the HPLC system.
  - Data Analysis:

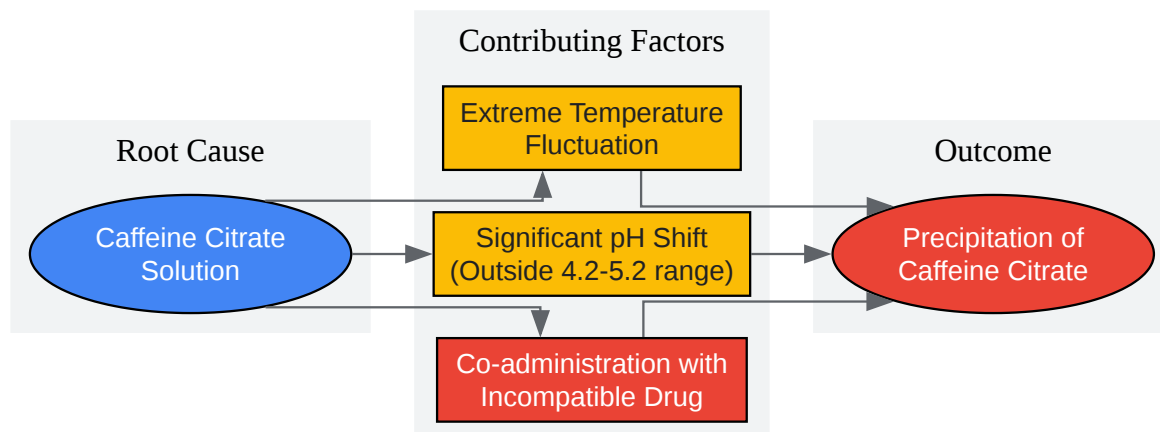
- Identify and integrate the peak corresponding to caffeine in the chromatograms.
- Construct a calibration curve by plotting the peak area of the caffeine standards against their known concentrations.
- Determine the concentration of caffeine in the test sample by interpolating its peak area on the calibration curve.
- A significant decrease (typically >10%) in the initial caffeine concentration is indicative of chemical instability.

## Visualizations



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Caption: Troubleshooting workflow for **caffeine citrate** precipitation.



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Caption: Factors contributing to **caffeine citrate** precipitation.

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## References

- 1. grokipedia.com [grokipedia.com]
- 2. Physicochemical compatibility of caffeine citrate and caffeine base injections with parenteral medications used in neonatal intensive care settings - PMC [pmc.ncbi.nlm.nih.gov]
- 3. edu.cdhb.health.nz [edu.cdhb.health.nz]
- 4. What is the mechanism of Caffeine Citrate? [synapse.patsnap.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. Caffeine Citrate Injection, USP Caffeine Citrate Oral Solution, USP [dailymed.nlm.nih.gov]
- 7. drugs.com [drugs.com]
- 8. accessdata.fda.gov [accessdata.fda.gov]



- 9. Caffeine Citrate Injection, USP [dailymed.nlm.nih.gov]
- 10. uspharmacist.com [uspharmacist.com]
- 11. researchgate.net [researchgate.net]
- 12. pharmacylibrary.com [pharmacylibrary.com]
- 13. researchgate.net [researchgate.net]
- 14. Physicochemical compatibility of caffeine citrate and caffeine base injections with parenteral medications used in neonatal intensive care settings - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. anmfonline.org [anmfonline.org]
- 16. Caffeine Citrate Oral Solution [drugfuture.com]
- 17. Stability of caffeine injection in intravenous admixtures and parenteral nutrition solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
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